

# Personal protective equipment for handling 2-Bromoimidazo[1,2-a]pyridine

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## Compound of Interest

Compound Name: 2-Bromoimidazo[1,2-a]pyridine

Cat. No.: B039627

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## Comprehensive Safety Guide for Handling 2-Bromoimidazo[1,2-a]pyridine

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Bromoimidazo[1,2-a]pyridine**. Adherence to these procedures is critical for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **2-Bromoimidazo[1,2-a]pyridine**
- CAS Number: 112581-95-0[1][2]
- Molecular Formula: C<sub>7</sub>H<sub>5</sub>BrN<sub>2</sub>[1]

## Hazard Identification and Classification

**2-Bromoimidazo[1,2-a]pyridine** is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity (Oral): Harmful if swallowed[1][3].
- Skin Irritation: Causes skin irritation[1][3].
- Eye Irritation: Causes serious eye irritation[1][3].

- Respiratory Irritation: May cause respiratory irritation[1].

#### GHS Hazard Statements:

- H302: Harmful if swallowed[2][3]
- H315: Causes skin irritation[2][3]
- H319: Causes serious eye irritation[2][3]
- H335: May cause respiratory irritation[1][2]

Hazard Classification	GHS Category
Acute toxicity, Oral	Category 4
Skin irritation	Category 2
Eye irritation	Category 2A
Specific target organ toxicity – single exposure	Category 3

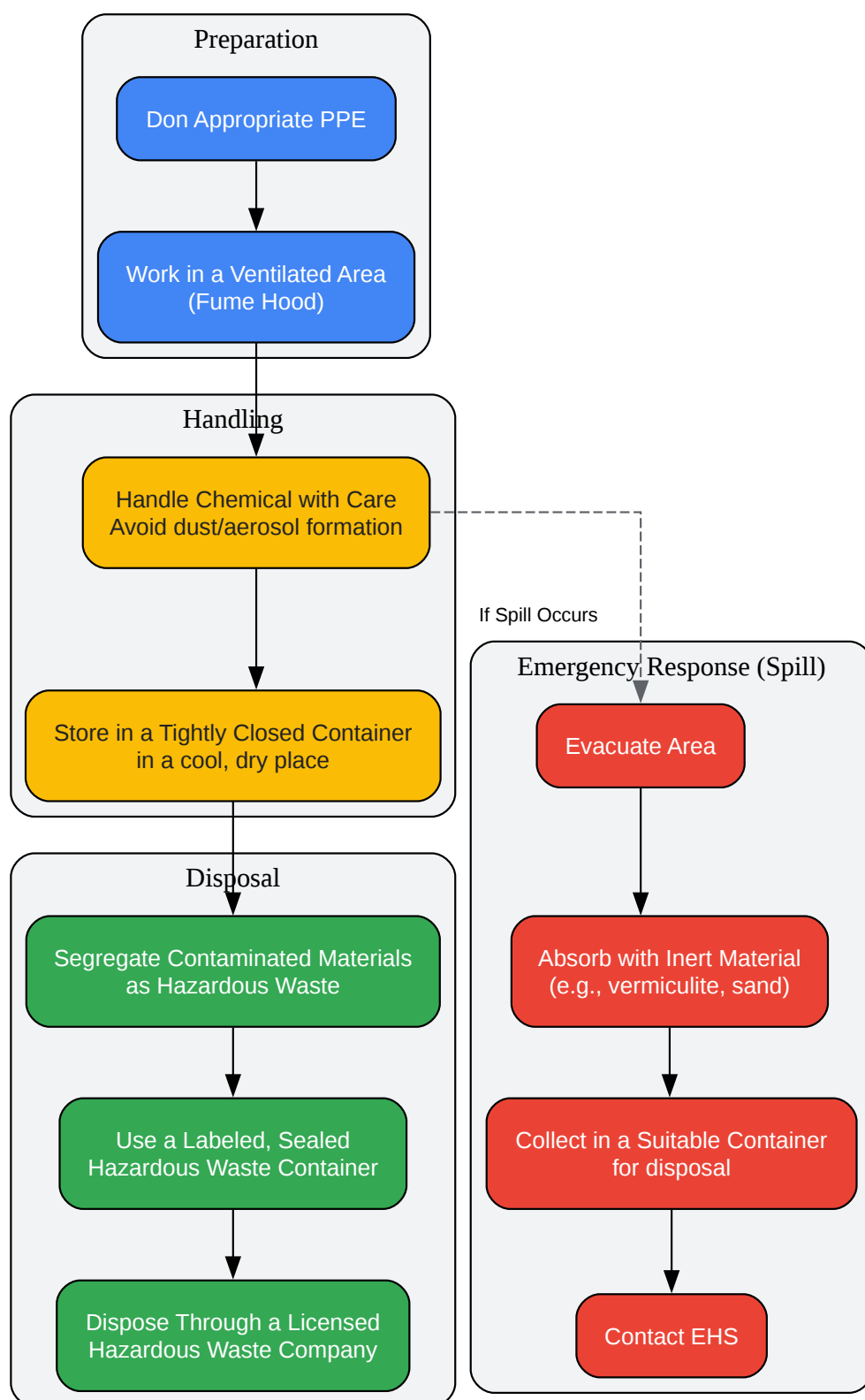
## Personal Protective Equipment (PPE)

The following personal protective equipment must be worn at all times when handling **2-Bromoimidazo[1,2-a]pyridine** to minimize exposure.

PPE Item	Specification	Purpose
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) [3].	To protect eyes from splashes.
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber). Gloves must be inspected prior to use[3].	To prevent skin contact.
Protective Clothing	Fire/flammable resistant and impervious clothing, such as a standard laboratory coat[3].	To protect clothing and skin.
Respiratory Protection	Use only in a well-ventilated area, preferably a certified laboratory chemical fume hood. If exposure limits are exceeded, a full-face respirator should be used[4].	To avoid inhalation of dust, fumes, or vapors.

## Operational and Handling Plan

A systematic approach to handling **2-Bromoimidazo[1,2-a]pyridine** is crucial for safety. The following workflow outlines the key stages from preparation to disposal.



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Caption: Workflow for the safe handling of **2-Bromoimidazo[1,2-a]pyridine**.

## Step-by-Step Handling Protocol

- Preparation:
  - Always work in a well-ventilated area, such as a certified laboratory chemical fume hood[3].
  - Ensure that an emergency eyewash station and safety shower are readily accessible.
  - Don the appropriate personal protective equipment (PPE) as detailed in the table above.
- Handling:
  - Avoid contact with skin and eyes[3].
  - Avoid the formation of dust and aerosols[3].
  - Use non-sparking tools to prevent fire caused by electrostatic discharge[3].
  - Do not eat, drink, or smoke when using this product[3].
  - Wash hands thoroughly after handling[3].
- Storage:
  - Store in a tightly closed container in a cool, dry, and well-ventilated place[3][5].
  - Keep the container upright to prevent leakage.
  - Store locked up[3].

## Emergency and First-Aid Measures

Immediate action is required in the event of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation[3][6].
Skin Contact	Immediately take off contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Consult a doctor[3][7].
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention[3][7].
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Get medical help immediately[3][7].

## Disposal Plan

The disposal of **2-Bromoimidazo[1,2-a]pyridine** and any contaminated materials must be handled as hazardous waste.

- Waste Segregation:
  - All materials contaminated with **2-Bromoimidazo[1,2-a]pyridine**, including the pure substance, solutions, and labware (e.g., pipette tips, absorbent pads), must be classified as hazardous waste[8].
  - Do not mix this waste with other incompatible waste streams[8].
- Containerization:
  - Collect all **2-Bromoimidazo[1,2-a]pyridine** waste in a designated, properly sealed, and clearly labeled hazardous waste container[8].

- The container must be made of a compatible material.
- Labeling:
  - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Bromoimidazo[1,2-a]pyridine**"[8].
- Disposal:
  - Dispose of the contents and container through a licensed hazardous waste disposal company in accordance with all applicable federal, state, and local regulations[3][8][9]. Do not release into the environment[10].

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